

Preparing Coelenteramine 400a Hydrochloride Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: *Coelenteramine 400a hydrochloride*

Cat. No.: B3026292

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Introduction

Coelenteramine 400a hydrochloride is a synthetic analog of coelenterazine and a luminescent substrate for Renilla luciferase (Rluc).[1][2][3][4][5][6] Upon enzymatic oxidation by Rluc, it emits a distinct blue light with a maximum emission wavelength of approximately 395 nm.[2][3][4][5][6][7][8] This specific spectral property makes it an ideal donor for Bioluminescence Resonance Energy Transfer (BRET²) assays, a powerful technique for monitoring protein-protein interactions in live cells.[7][9] In BRET², Coelenteramine 400a is commonly paired with green fluorescent protein (GFP) acceptors such as GFP2 and GFP10.[7][9] This application note provides a detailed protocol for the preparation of a **Coelenteramine 400a hydrochloride** stock solution for use in various research applications, particularly BRET² assays for studying G protein-coupled receptor (GPCR) signaling.[7][9]

Physicochemical Properties and Solubility

A summary of the key quantitative data for **Coelenteramine 400a hydrochloride** is presented in Table 1. This information is critical for accurate stock solution preparation and experimental design.

Property	Value	Source
CAS Number	2320429-05-6	[7] [9] [10]
Molecular Formula	C ₂₆ H ₂₁ N ₃ O • HCl	[7] [9] [10]
Formula Weight	427.9 g/mol	[7] [9] [10]
Purity	≥95%	[7] [10]
Appearance	Crystalline solid	[7] [10]
UV/Vis Maximum (λ _{max})	246, 434 nm	[7] [10]
Solubility (approx.)	DMF: 0.5 mg/mL DMSO: 0.5 mg/mL Ethanol: Slightly soluble	[7] [9] [10]
Storage (solid)	-20°C, protect from light	[7] [11]
Stability (solid)	≥ 4 years at -20°C	[7] [10]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a 1 mM stock solution of **Coelenteramine 400a hydrochloride**. It is highly recommended to prepare fresh solutions for optimal performance, as the compound can be unstable in solution.[\[2\]](#)

Materials:

- **Coelenteramine 400a hydrochloride** (solid)
- Anhydrous ethanol (or methanol)
- Inert gas (e.g., argon or nitrogen)
- Sterile, amber microcentrifuge tubes or glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

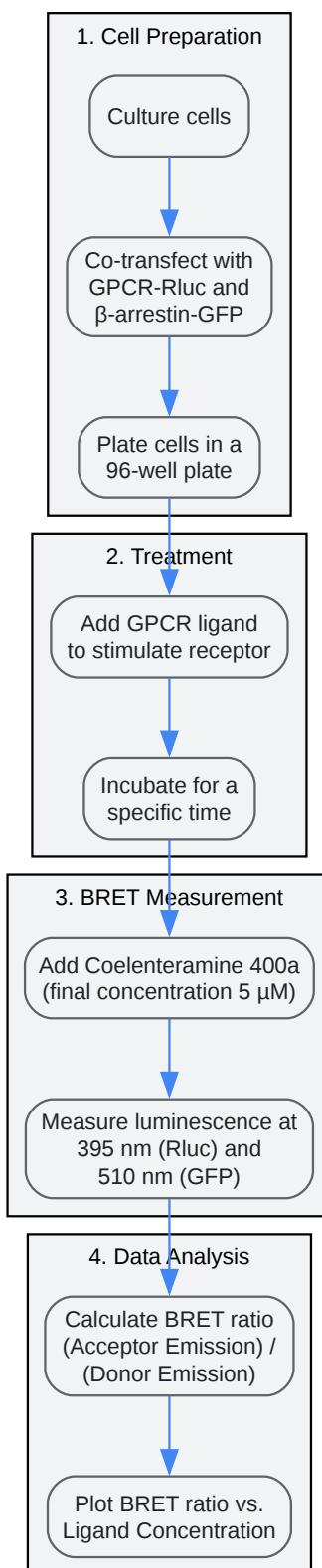
- Analytical balance

Procedure:

- Equilibration: Before opening, allow the vial of **Coelenteramine 400a hydrochloride** to warm to room temperature to prevent condensation.
- Weighing: In a suitable weighing vessel, carefully weigh out the desired amount of **Coelenteramine 400a hydrochloride** using an analytical balance. For 1 mL of a 1 mM stock solution, you will need 0.428 mg.
- Solvent Preparation: Dispense the required volume of anhydrous ethanol into a sterile, amber microcentrifuge tube or glass vial. For a 1 mM stock, this will be 1 mL for every 0.428 mg of the compound.
- Inert Gas Purge: To minimize oxidation, purge the solvent with an inert gas (argon or nitrogen) for 1-2 minutes.[10][12] Some suppliers note that DMSO may oxidize the compound and should be avoided.[12]
- Dissolution: Add the weighed **Coelenteramine 400a hydrochloride** to the purged ethanol.
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming to 60°C and sonication can aid in dissolution if needed.[2]
- Storage: Store the stock solution at -20°C in a tightly sealed, light-protected vial.[11] It is recommended to prepare small aliquots to avoid repeated freeze-thaw cycles. For optimal results, it is best to use the solution fresh.[2]

Application: BRET² Assay Workflow

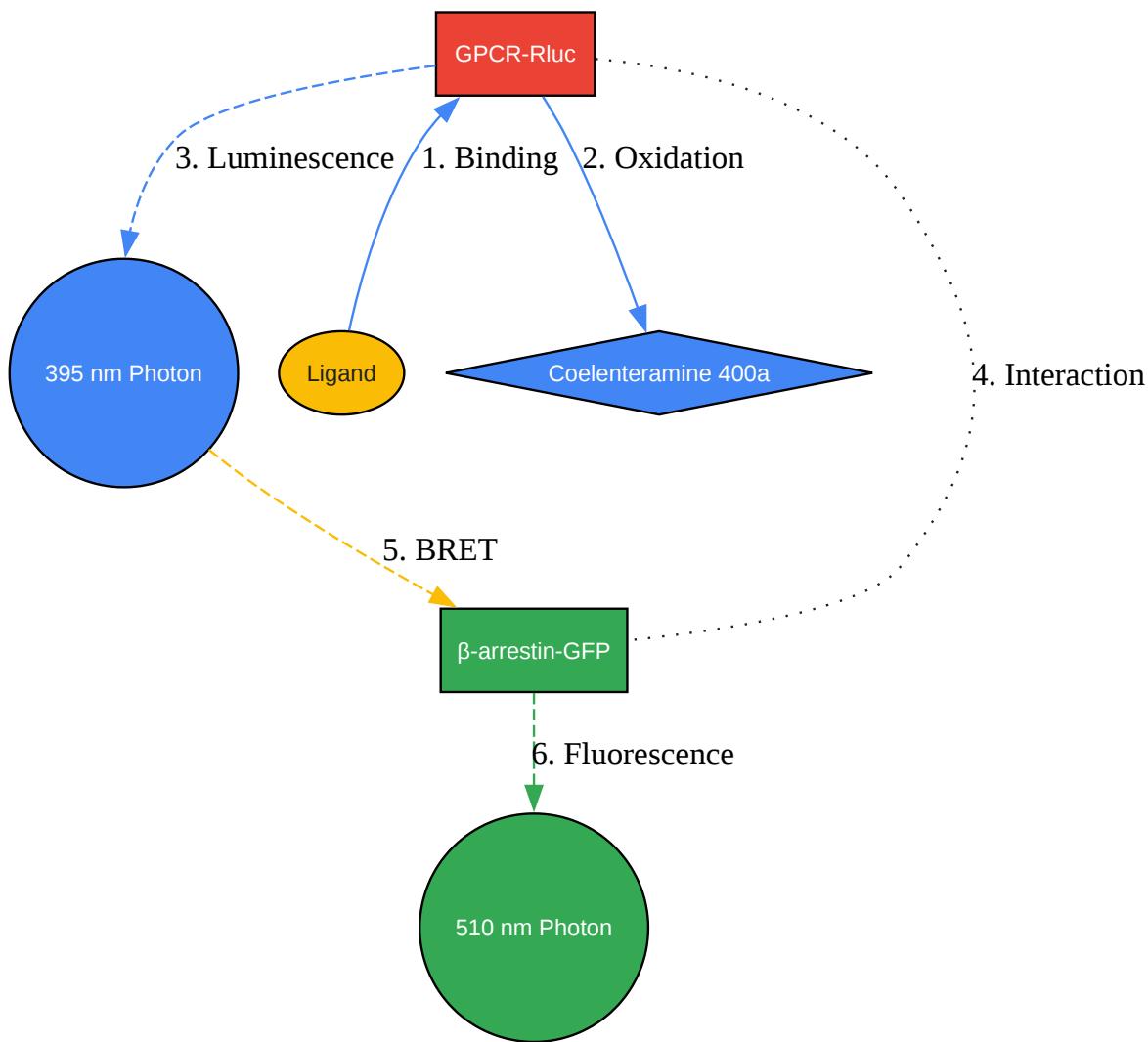
Coelenteramine 400a hydrochloride is a key reagent in BRET² assays. The following diagram illustrates a typical workflow for a BRET² experiment designed to investigate the interaction between a GPCR and β-arrestin.

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Caption: Workflow for a GPCR BRET² assay.

Signaling Pathway in BRET²

The diagram below illustrates the principle of BRET² for detecting the interaction between a GPCR and β-arrestin upon ligand stimulation.



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Caption: Principle of BRET² for GPCR-arrestin interaction.

Safety Precautions

This product is for research use only and not for human or veterinary use. It should be considered hazardous until further information is available. Avoid ingestion, inhalation, and contact with eyes and skin. Wash thoroughly after handling. Users should review the complete Safety Data Sheet (SDS) provided by the manufacturer before use.[10][12]

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